

o-Tolidine Dihydrochloride (CAS 612-82-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *o-Tolidine dihydrochloride*

Cat. No.: *B147521*

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Abstract

o-Tolidine dihydrochloride (CAS 612-82-8), a salt of the aromatic amine 3,3'-dimethylbenzidine, is a compound with significant applications in analytical chemistry, particularly in colorimetric assays. Historically, it has been widely used as a reagent for the detection of residual chlorine in water. However, its classification as a potential human carcinogen necessitates stringent safety protocols and has led to the exploration of alternative analytical methods. This technical guide provides an in-depth overview of the properties, synthesis, applications, and safety considerations of **o-tolidine dihydrochloride**, with a focus on its use in experimental settings.

Chemical and Physical Properties

o-Tolidine dihydrochloride is a white to grayish or reddish crystalline powder.^{[1][2][3]} It is soluble in water. The key chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	612-82-8	[4]
Molecular Formula	C ₁₄ H ₁₆ N ₂ · 2HCl	[4]
Molecular Weight	285.21 g/mol	[4]
Appearance	White to greyish powder	[4]
Melting Point	>300°C	[5]
Solubility	Soluble in water	[5]
Synonyms	3,3'-Dimethylbenzidine dihydrochloride, 4,4'-Diamino- 3,3'-dimethylbiphenyl dihydrochloride	[2][3]

Synthesis of o-Tolidine Dihydrochloride

A common method for the preparation of **o-tolidine dihydrochloride** involves the treatment of o-tolidine with hydrochloric acid. The following protocol is adapted from a procedure described in Organic Syntheses.

Experimental Protocol

Materials:

- o-Tolidine
- Concentrated hydrochloric acid (HCl)
- Water
- Ice

Procedure:

- In a beaker, create a thin paste of 21.2 g (0.1 mole) of o-tolidine with 300 cc of water.

- Dissolve the o-tolidine by adding 20 cc (23.6 g, 0.23 mole) of concentrated hydrochloric acid (sp. gr. 1.18), warming gently if necessary.
- Cool the solution to 10°C using an ice bath and begin mechanical stirring.
- Add an additional 21 cc (25 g, 0.24 mole) of concentrated hydrochloric acid. This will cause the partial separation of **o-tolidine dihydrochloride** as a precipitate.[6]
- The resulting precipitate can be collected by filtration and dried.

Applications in Analytical Chemistry

The primary application of **o-tolidine dihydrochloride** is as a colorimetric reagent for the detection of free and total residual chlorine in water.[5][7] It is also used for the detection of gold.[5][7]

Colorimetric Detection of Residual Chlorine

The o-tolidine method relies on the oxidation of o-tolidine by chlorine in an acidic medium to produce a yellow-colored holoquinone. The intensity of the yellow color is directly proportional to the concentration of chlorine in the sample.[8]

Reaction Mechanism: The simplified reaction is as follows: o-Tolidine + Chlorine → Yellow Holoquinone[8]

Caption: Oxidation of o-Tolidine by residual chlorine.

Experimental Protocol for Residual Chlorine Determination

Reagent Preparation (o-Tolidine Reagent):

- Dissolve 1.35 g of **o-tolidine dihydrochloride** in 500 mL of distilled water.[4]
- In a separate container, add 150 mL of concentrated hydrochloric acid to 850 mL of distilled water to make a dilute HCl solution.[4]
- Add the o-tolidine solution to the dilute hydrochloric acid solution.[4]

- Store the reagent in a dark bottle.[4]

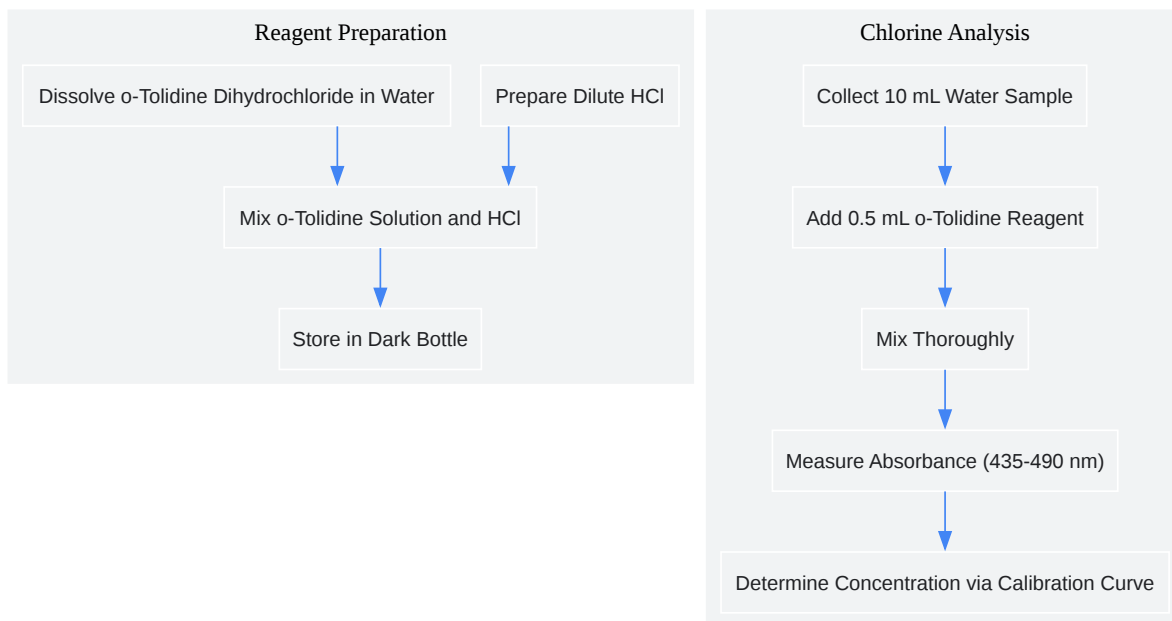
Procedure for Total Residual Chlorine:

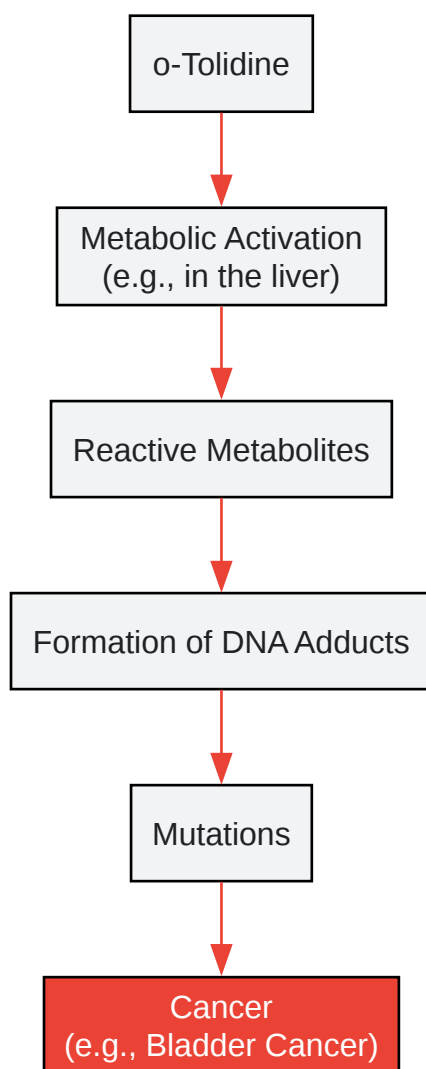
- Take a 10 mL water sample in a cuvette.[8]
- Add 0.5 mL of the o-tolidine reagent to the sample.[8]
- Mix the solution thoroughly.[8]
- Measure the absorbance of the developed yellow color at a wavelength of 435-490 nm using a spectrophotometer.[8]
- Determine the chlorine concentration from a pre-established calibration curve.[8]

Procedure for Free Residual Chlorine:

- Follow steps 1-3 of the total residual chlorine protocol.
- Measure the color intensity immediately (within 15 seconds) after mixing. The rapid color development is indicative of free residual chlorine.[8]

Experimental Workflow:





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References

- 1. researchgate.net [researchgate.net]
- 2. Determination of residual chlorine in greywater using o-tolidine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. US2385471A - Colorimetric method for testing for available chlorine - Google Patents [patents.google.com]
- 4. benchchem.com [benchchem.com]
- 5. waterandwastewater.com [waterandwastewater.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Orthotolidine (OT) test and Orthotolidine – Arsenite (OTA) test | PSM Made Easy [ihatepsm.com]
- 8. benchchem.com [benchchem.com]
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